

tert-Butyl 2-bromopropanoate structural formula and isomers

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Compound of Interest

Compound Name: *tert-Butyl 2-bromopropanoate*

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An In-depth Technical Guide to **tert-Butyl 2-bromopropanoate** and Its Isomers

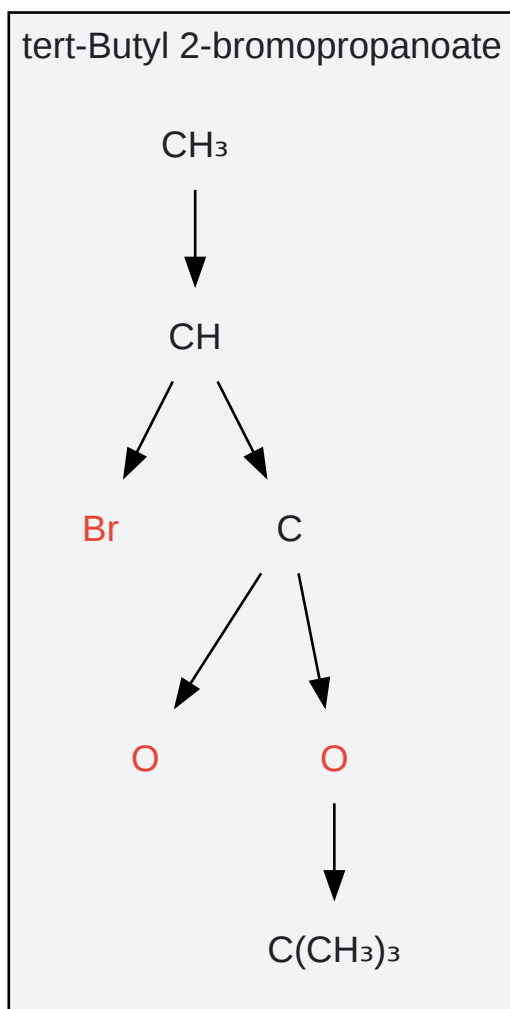
This guide provides a comprehensive overview of **tert-butyl 2-bromopropanoate**, including its structural formula, isomers, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Structural Formula and Isomers

tert-Butyl 2-bromopropanoate is an ester with the chemical formula $C_7H_{13}BrO_2$.^[1] Its structure contains a chiral center at the second carbon atom, leading to the existence of two enantiomers: (R)-**tert-butyl 2-bromopropanoate** and (S)-**tert-butyl 2-bromopropanoate**. A significant positional isomer is tert-butyl 3-bromopropanoate, where the bromine atom is located on the third carbon atom.

tert-Butyl 2-bromopropanoate

The IUPAC name for this compound is **tert-butyl 2-bromopropanoate**.^[1] It is also commonly referred to as 2-bromopropionic acid tert-butyl ester.^{[2][3]}

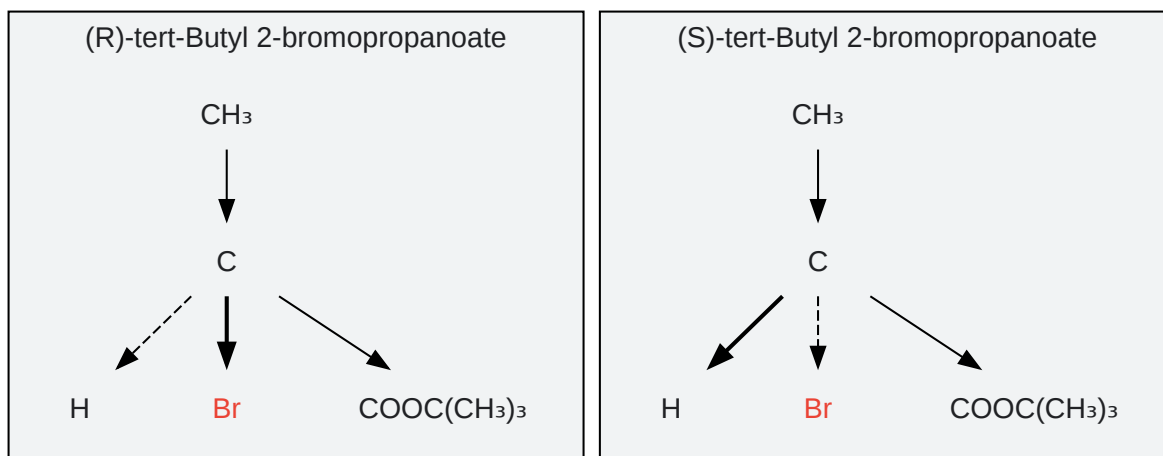


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Caption: Structural formula of **tert-butyl 2-bromopropanoate**.

Stereoisomers

Due to the chiral center at the C2 position, **tert-butyl 2-bromopropanoate** exists as a pair of enantiomers.

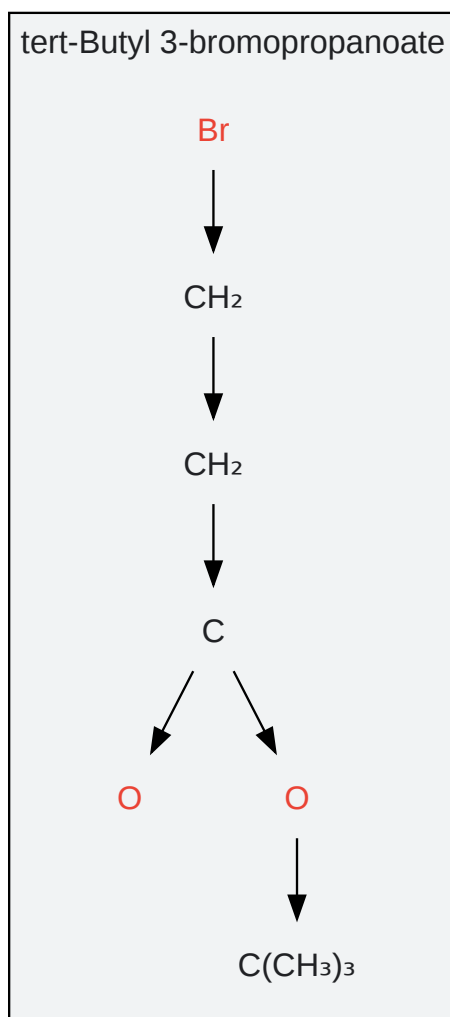


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Caption: Enantiomers of **tert-butyl 2-bromopropanoate**.

Positional Isomer: **tert-Butyl 3-bromopropanoate**

A key positional isomer is tert-butyl 3-bromopropanoate, where the bromine atom is attached to the carbon atom further from the carbonyl group.^[4] Its IUPAC name is tert-butyl 3-bromopropanoate.^[4]



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Caption: Structural formula of tert-butyl 3-bromopropanoate.

Physicochemical and Spectroscopic Data

The properties of **tert-butyl 2-bromopropanoate** and its positional isomer are summarized below.

Physical and Chemical Properties

Property	tert-Butyl 2-bromopropanoate	tert-Butyl 3-bromopropanoate
CAS Number	39149-80-9[1]	55666-43-8[4]
Molecular Formula	C ₇ H ₁₃ BrO ₂ [1]	C ₇ H ₁₃ BrO ₂ [4]
Molecular Weight	209.08 g/mol [1]	209.08 g/mol [4]
Boiling Point	170.2 °C at 760 mmHg[5]	30 °C at 0.2 mmHg
Density	1.297 g/cm ³ [5]	1.253 g/mL at 25 °C
Refractive Index	1.457[5]	n ₂₀ /D 1.4470
Flash Point	63.3 °C[5]	92 °C (closed cup)

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of these compounds.

Data Type	tert-Butyl 2-bromopropanoate
¹ H NMR (CDCl ₃ , δ)	4.31 (1H, q, J=7.1Hz), 1.81 (3H, d, J=7.1Hz), 1.52 (9H, s)[2]
¹³ C NMR	Spectra available[6][7]
Mass Spectrometry (GC-MS)	Spectra available[6]
Infrared (IR)	Spectra available[6]
Raman	Spectra available[6]

Experimental Protocol: Synthesis of tert-Butyl 2-bromopropanoate

The following protocol describes the synthesis of **tert-butyl 2-bromopropanoate** from 2-bromopropionic acid and isobutene.[2]

Materials and Reagents

- 2-Bromopropionic acid (3.5 mL, 38.9 mmol)
- Isobutene (2.4 g, 42.8 mmol)
- Dioxane (6 mL)
- Concentrated sulfuric acid (250 μ L)
- Dichloromethane (50 mL)
- 20% Potassium carbonate solution (50 mL)
- Water (50 mL)
- Anhydrous magnesium sulfate

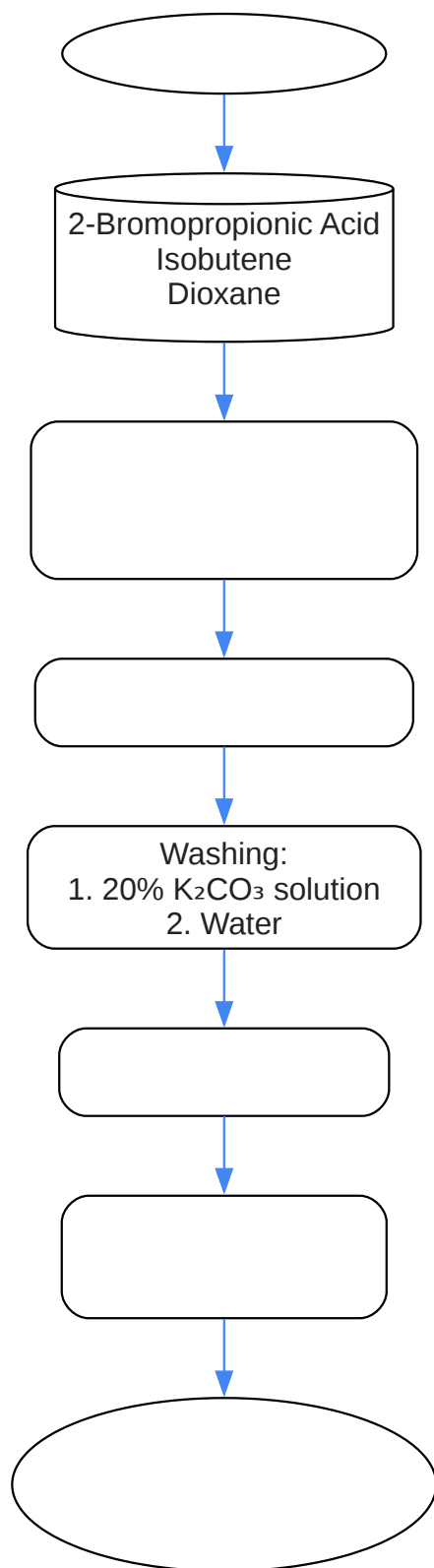
Procedure

- Condense isobutene (2.4 g) into a pressurized reaction flask at -15 °C.[2]
- Add dioxane (6 mL) and 2-bromopropionic acid (3.5 mL) to the flask and stir the mixture for 5 minutes.[2]
- Slowly warm the mixture to -10 °C and add concentrated sulfuric acid (250 μ L) dropwise.[2]
- Seal the reaction vial and stir the mixture at room temperature overnight.[2]
- After the reaction is complete, carefully open the vial and pour the contents into dichloromethane (50 mL).[2]
- Wash the organic phase sequentially with 20% potassium carbonate solution (50 mL) and water (50 mL).[2]
- Dry the organic phase over anhydrous magnesium sulfate.[2]
- Concentrate the solution under reduced pressure to yield the product, tert-butyl 2-bromopropionate.[2]

Yield: 2.17 g (27%)[2]

Synthesis Workflow

The synthesis process involves the acid-catalyzed esterification of 2-bromopropionic acid with isobutene.



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Caption: Experimental workflow for the synthesis of **tert-butyl 2-bromopropanoate**.

Applications

tert-Butyl 2-bromopropanoate serves as a valuable reactant in organic synthesis. For instance, it is used in the synthesis of 3-(1-Aryl-1H-indol-5-yl)propanoic acids, which act as inhibitors for cytosolic phospholipase A2 α .^[2] Similarly, tert-butyl 3-bromopropionate is utilized in the synthesis of various complex molecules, including cholesteryl derivatives and fucopyranosides.

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